

NSC745887 degradation and storage conditions

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Compound of Interest

Compound Name: NSC745887

Cat. No.: B1680397

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Disclaimer: Specific stability and degradation data for **NSC745887** (Naphtho[2,3-f]quinoxaline-7,12-dione) is not readily available in publicly accessible resources. The following guidance is based on general best practices for handling solid chemical compounds in a research setting. Researchers should always perform their own stability and solubility tests for their specific experimental conditions.

Frequently Asked Questions (FAQs)

Storage and Handling

Q1: How should I store **NSC745887** upon receipt?

A: Upon receipt, it is recommended to store the solid compound in a tightly sealed container in a cool, dry, and dark place. For short-term storage, room temperature may be acceptable. For long-term storage, it is best practice to store the compound at -20°C.

Q2: Is **NSC745887** sensitive to light or moisture?

A: While specific data is unavailable, many complex organic molecules are sensitive to light and moisture. It is prudent to protect the compound from light by using an amber vial or by storing it in a dark location. To prevent moisture absorption, ensure the container is well-sealed, especially when removing it from cold storage. Allow the container to equilibrate to room temperature before opening to avoid condensation.

Q3: How should I handle the solid form of **NSC745887**?

A: Handle the solid powder in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles. Use appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.

Solution Preparation and Storage

Q4: What is the recommended solvent for dissolving **NSC745887**?

A: The solubility of **NSC745887** may vary. It is common for similar compounds to be soluble in organic solvents such as dimethyl sulfoxide (DMSO). It is recommended to first prepare a high-concentration stock solution in DMSO.

Q5: How do I prepare a stock solution?

A: To prepare a stock solution, add the appropriate volume of solvent to a pre-weighed amount of the compound. Vortex or sonicate gently to ensure the compound is fully dissolved.

Q6: How should I store stock solutions of **NSC745887**?

A: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. Store the aliquots at -20°C or -80°C in tightly sealed vials.

Q7: How long are the stock solutions stable?

A: The stability of the stock solution is not definitively known. It is recommended to prepare fresh solutions for critical experiments. If storing for an extended period, it is advisable to perform a quality control check (e.g., by analytical chromatography) to assess the integrity of the compound.

Compound Information

Property	Value
Chemical Name	Naphtho[2,3-f]quinoxaline-7,12-dione
Synonyms	NSC745887
CAS Number	54490-26-5
Molecular Formula	C ₁₆ H ₈ N ₂ O ₂
Molecular Weight	260.25 g/mol
Appearance	Solid powder
Purity	>98%

Experimental Protocols

General Protocol for Preparing NSC745887 for In Vitro Assays

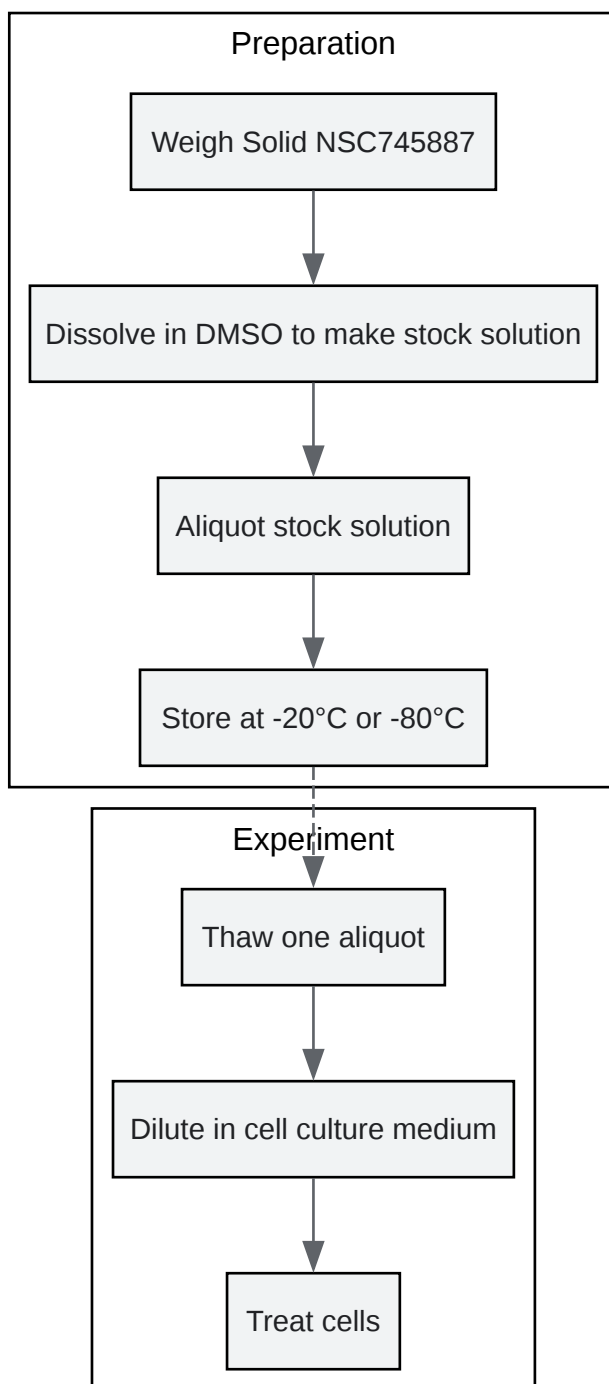
- Prepare Stock Solution:
 - Weigh the desired amount of solid **NSC745887** in a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex gently until the solid is completely dissolved. A brief sonication in a water bath may aid dissolution.
- Prepare Working Solutions:
 - On the day of the experiment, thaw a single-use aliquot of the stock solution at room temperature.
 - Serially dilute the stock solution with the appropriate cell culture medium to the final desired concentrations.

- Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Dosing Cells:
 - Remove the existing medium from the cells.
 - Add the medium containing the desired concentration of **NSC745887** to the cells.
 - Incubate the cells for the desired experimental duration.

Troubleshooting Guide

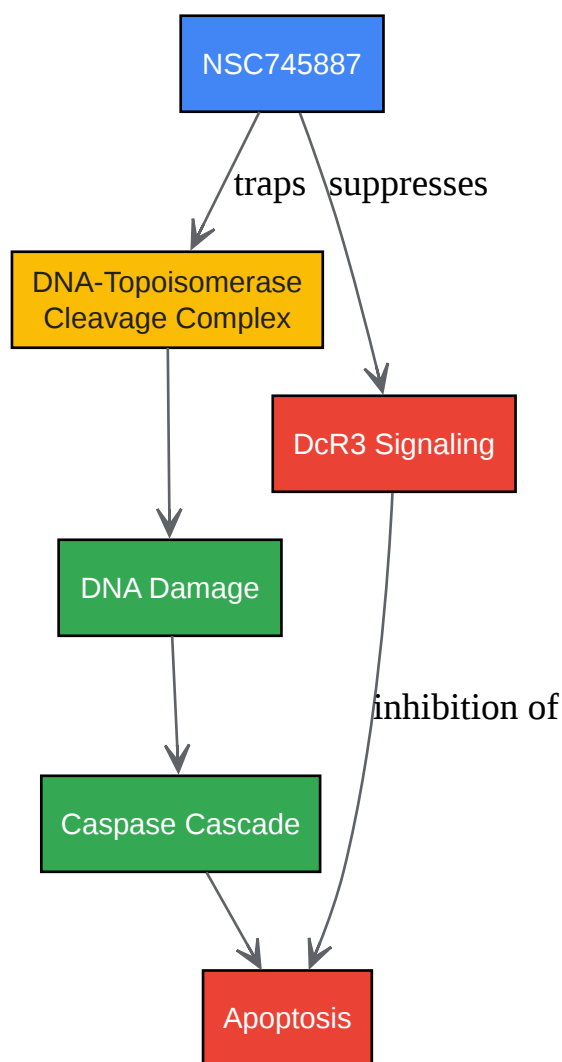
Issue	Possible Cause	Recommendation
Compound precipitates out of solution when diluted in aqueous media.	The compound has low aqueous solubility.	Increase the final DMSO concentration slightly (while staying within the tolerable limit for your cells). Prepare the working solution immediately before use.
Inconsistent experimental results.	Compound degradation due to improper storage or handling.	Use fresh stock solutions. Avoid repeated freeze-thaw cycles. Protect from light.
No observable effect in the assay.	The compound may be inactive under the tested conditions.	Verify the concentration used. Check the purity of the compound. Ensure the compound was fully dissolved.

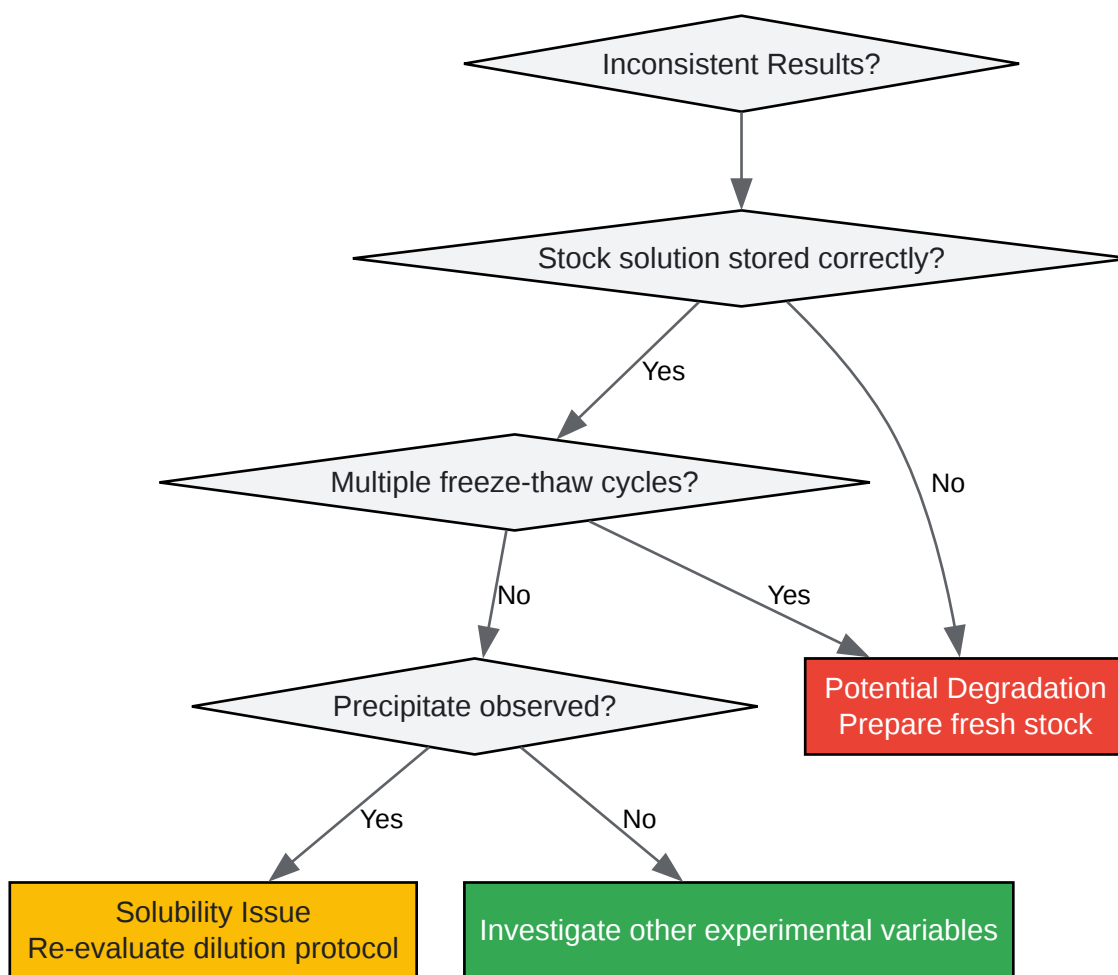
Visualizations



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Caption: General experimental workflow for **NSC745887**.





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- To cite this document: BenchChem. [NSC745887 degradation and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680397#nsc745887-degradation-and-storage-conditions\]](https://www.benchchem.com/product/b1680397#nsc745887-degradation-and-storage-conditions)

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